

# Application Note: Characterization of Aluminum Sesquichlorohydrate Complexes using $^{27}\text{Al}$ NMR Spectroscopy

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## Compound of Interest

Compound Name: Aluminum sesquichlorohydrate

Cat. No.: B080602

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## Introduction

**Aluminum sesquichlorohydrate** (ASC) is a key polymeric aluminum species utilized in various applications, including as an active ingredient in antiperspirants and as a flocculant in water treatment. The efficacy and stability of ASC are highly dependent on the distribution of different aluminum polycations in solution.  $^{27}\text{Al}$  Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for characterizing the various aluminum species present in these complexes. This application note provides a detailed protocol for the characterization of ASC using  $^{27}\text{Al}$  NMR, focusing on the identification and quantification of the key aluminum species.

The primary aluminum species in ASC solutions include the monomeric hexaaquaaluminum ion ( $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ ), various oligomeric polycations, and the Keggin-ion  $[\text{Al}_{13}\text{O}_4(\text{OH})_{24}(\text{H}_2\text{O})_{12}]^{7+}$  ( $\text{Al}_{13}$ ). The  $\text{Al}_{13}$  Keggin ion is of particular interest due to its high charge and stability.  $^{27}\text{Al}$  NMR can distinguish between the different coordination environments of the aluminum atoms, primarily the tetrahedrally coordinated aluminum at the center of the Keggin ion and the octahedrally coordinated aluminum atoms.

## Data Presentation

The quantitative data obtained from the  $^{27}\text{Al}$  NMR analysis of **aluminum sesquichlorohydrate** solutions can be summarized to compare the speciation at different hydroxyl-to-aluminum (OH/Al) ratios.

Aluminum Species	Coordination Environment	Chemical Shift ( $\delta$ ) [ppm]	Peak Width ( $\Delta\nu_{1/2}$ ) [Hz]	Relative Abundance (%) at OH/Al $\approx$ 1.5
$[\text{Al}(\text{H}_2\text{O})_6]^{3+}$	Octahedral ( $\text{AlO}_6$ )	0	50 - 200	10 - 20
$[\text{Al}_{13}\text{O}_4(\text{OH})_{24}(\text{H}_2\text{O})_{12}]^{7+}$ ( $\text{Al}_{13}$ ) - Central Al	Tetrahedral ( $\text{AlO}_4$ )	62.5 - 63.5	100 - 300	70 - 80
$[\text{Al}_{13}\text{O}_4(\text{OH})_{24}(\text{H}_2\text{O})_{12}]^{7+}$ ( $\text{Al}_{13}$ ) - External Al	Octahedral ( $\text{AlO}_6$ )	5 - 15	Broad	(Part of the broad octahedral signal)
Other Polymeric Species	Octahedral ( $\text{AlO}_6$ )	5 - 20	> 500	5 - 15

## Experimental Protocols

### Preparation of Aluminum Sesquichlorohydrate (ASC) Solutions

This protocol describes the preparation of ASC solutions with varying OH/Al ratios for  $^{27}\text{Al}$  NMR analysis.

Materials:

- Aluminum chloride hexahydrate ( $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Deionized water

- Hydrochloric acid (HCl, for pH adjustment if necessary)
- Volumetric flasks
- Magnetic stirrer and stir bars

#### Procedure:

- Prepare a stock solution of  $\text{AlCl}_3$ : Accurately weigh a desired amount of  $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$  and dissolve it in deionized water in a volumetric flask to achieve a known molar concentration (e.g., 1.0 M).
- Prepare a stock solution of NaOH: Accurately weigh NaOH pellets and dissolve them in deionized water in a volumetric flask to prepare a standardized solution (e.g., 1.0 M).
- Titration to desired OH/Al ratio:
  - Place a known volume of the  $\text{AlCl}_3$  stock solution in a beaker with a magnetic stir bar.
  - Slowly add the NaOH solution dropwise to the rapidly stirring  $\text{AlCl}_3$  solution. The slow addition is crucial to avoid localized high pH, which can lead to the precipitation of aluminum hydroxide.
  - Monitor the addition of the base to achieve the target OH/Al molar ratio. For **aluminum sesquichlorohydrate**, this ratio is typically around 1.5. Prepare a series of solutions with varying ratios (e.g., 1.0, 1.25, 1.5, 1.75) to observe the changes in aluminum speciation.
- Aging of the solution: After the addition of NaOH, allow the solution to stir for a specified period (e.g., 24 hours) at room temperature. This aging process allows for the equilibration of the different aluminum species.
- Sample preparation for NMR:
  - Take an aliquot of the aged ASC solution.
  - For the NMR measurement, it is common to use a  $\text{D}_2\text{O}$  lock. A small amount of  $\text{D}_2\text{O}$  can be added to the sample, or a sealed capillary containing  $\text{D}_2\text{O}$  can be inserted into the NMR tube.

- Transfer the final solution into a 5 mm NMR tube.

## 27Al NMR Spectroscopy

### Instrumentation:

- A high-field NMR spectrometer (e.g., 9.4 T or higher) is recommended to improve signal resolution and sensitivity.
- A broadband probe tuneable to the 27Al frequency (e.g., 104.2 MHz at 9.4 T).

### Acquisition Parameters:

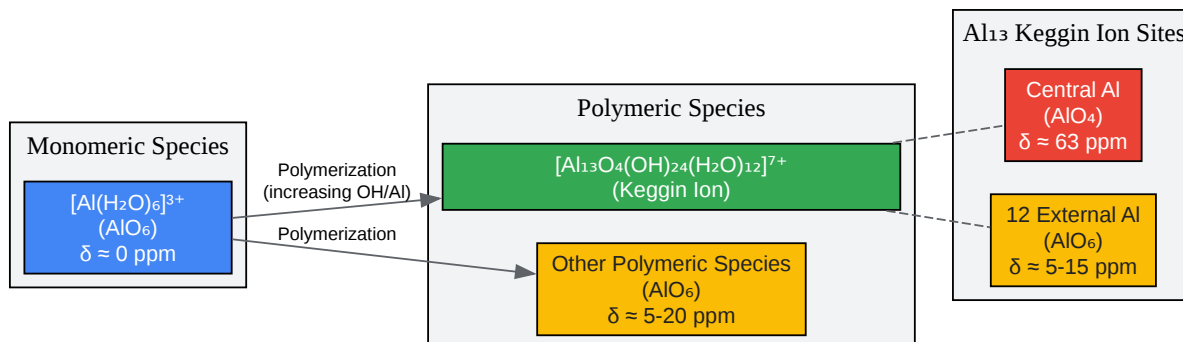
- Pulse Program: A simple one-pulse experiment is typically sufficient for quantitative analysis.
- Pulse Width: A short pulse width (e.g., corresponding to a 30° flip angle) should be used to ensure uniform excitation of the different aluminum species, which can have significantly different relaxation times.
- Acquisition Time: Typically 0.1 to 0.2 seconds.
- Relaxation Delay (d1): A relaxation delay of at least 5 times the longest  $T_1$  of the aluminum species of interest should be used for accurate quantification. For 27Al in these systems, a delay of 1-2 seconds is often adequate.
- Number of Scans: Dependent on the concentration of the sample, typically ranging from a few hundred to several thousand scans to achieve a good signal-to-noise ratio.
- Spectral Width: A spectral width of at least 200 ppm (approximately 20,800 Hz at 9.4 T) is recommended to cover the chemical shift range of all expected aluminum species.
- Referencing: The 27Al chemical shifts should be referenced externally to a 1.0 M aqueous solution of  $\text{Al}(\text{NO}_3)_3$  or  $\text{AlCl}_3$ , defined as 0 ppm.

### Data Processing and Analysis:

- Fourier Transform: Apply an exponential multiplication with a line broadening factor (e.g., 10-20 Hz) to improve the signal-to-noise ratio before Fourier transformation.

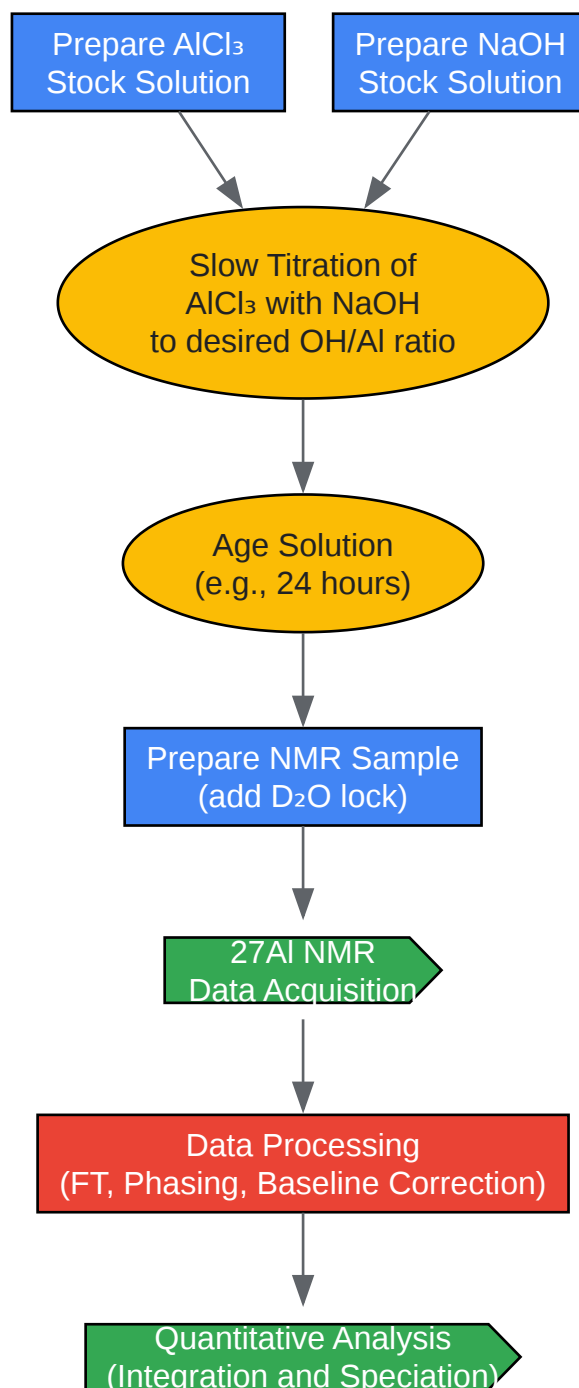
- **Phasing and Baseline Correction:** Carefully phase the spectrum and apply a baseline correction to ensure accurate integration.
- **Integration:** Integrate the distinct peaks corresponding to the different aluminum species. The peak at ~63 ppm is assigned to the central tetrahedral aluminum of the  $\text{Al}_{13}$  Keggin ion. The peak at 0 ppm corresponds to the monomeric  $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ . The broad signals between 5 and 20 ppm are attributed to the octahedral aluminums of the  $\text{Al}_{13}$  ion and other polymeric species.
- **Quantification:** The relative percentage of each species can be calculated from the integrated peak areas. Note that the integral of the  $\text{Al}_{13}$  tetrahedral peak represents one aluminum atom out of thirteen in the Keggin ion. To determine the total percentage of aluminum in the  $\text{Al}_{13}$  form, the integral of the tetrahedral peak should be multiplied by 13.

## Mandatory Visualization



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Caption: Aluminum speciation in ASC solutions as characterized by  $^{27}\text{Al}$  NMR.



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Caption: Experimental workflow for  $^{27}\text{Al}$  NMR analysis of ASC.

- To cite this document: BenchChem. [Application Note: Characterization of Aluminum Sesquichlorohydrate Complexes using  $^{27}\text{Al}$  NMR Spectroscopy]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b080602#27al-nmr-spectroscopy-for-characterization-of-aluminum-sesquichlorohydrate-complexes>]

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